

How to handle hygroscopic DMSO for SBI-115 dissolution

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Compound of Interest

Compound Name: SBI-115

Cat. No.: B1681503

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Technical Support Center: SBI-115 Dissolution in DMSO

This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper handling of hygroscopic dimethyl sulfoxide (DMSO) for the dissolution of **SBI-115**.

Frequently Asked Questions (FAQs)

Q1: What is **SBI-115** and what is its primary mechanism of action?

A1: **SBI-115** is an experimental drug that functions as a potent and selective antagonist for the G protein-coupled bile acid receptor 1 (GPBAR1), also known as TGR5.^{[1][2]} By inhibiting TGR5, **SBI-115** can decrease intracellular cyclic adenosine monophosphate (cAMP) levels, which in turn can inhibit the proliferation of certain cell types, such as cystic cholangiocytes.^{[3][4][5][6][7]}

Q2: What is the solubility of **SBI-115** in DMSO?

A2: **SBI-115** is soluble in DMSO.^[4] However, the reported solubility varies between suppliers. It is crucial to use fresh, anhydrous (water-free) DMSO, as its hygroscopic nature means it readily absorbs moisture, which can significantly reduce the solubility of **SBI-115**.^[3]

Quantitative Solubility Data for **SBI-115** in DMSO

Supplier	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
Selleck Chemicals	68	199.54	Recommends using fresh DMSO as moisture absorption reduces solubility.[3]
TargetMol	150	440.17	Sonication is recommended.[5]
Sigma-Aldrich	2	Not Specified	States "clear" solution at this concentration.

Q3: Why is it critical to use anhydrous DMSO for dissolving **SBI-115**?

A3: DMSO is highly hygroscopic, meaning it readily absorbs moisture from the atmosphere.[8][9][10] This absorbed water can significantly decrease the solubility of many organic compounds, including **SBI-115**. [3][11] Using "wet" or old DMSO can lead to incomplete dissolution, precipitation of the compound, and inaccurate concentration calculations in your experiments.

Q4: How should I store DMSO to maintain its anhydrous state?

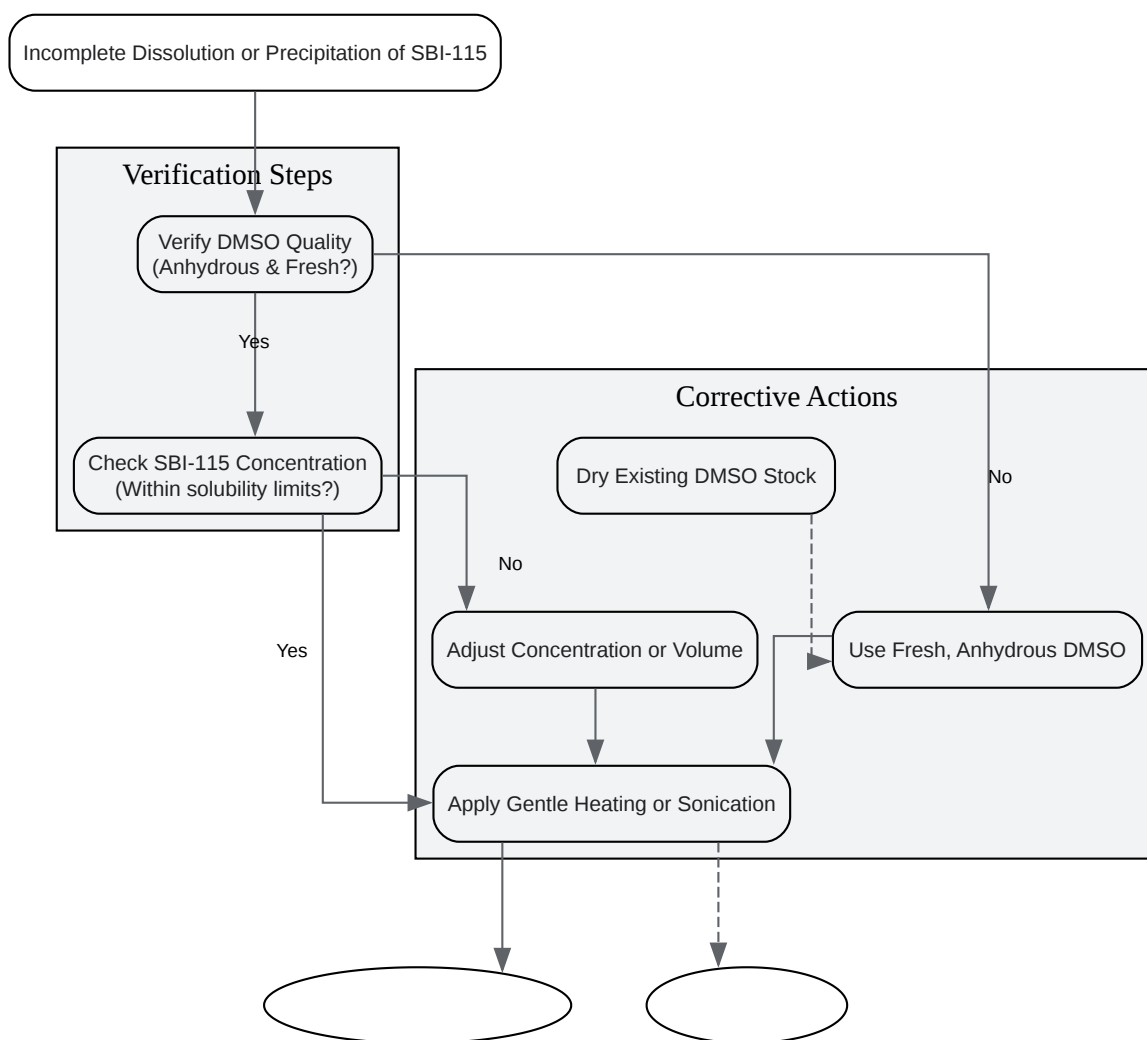
A4: To prevent moisture absorption, DMSO should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from sources of ignition.[8][12][13][14] For long-term storage and to maintain its quality, storing under an inert gas like nitrogen or argon is recommended.[8] It is also advisable to aliquot the DMSO into smaller, single-use vials to minimize repeated exposure of the main stock to atmospheric moisture.

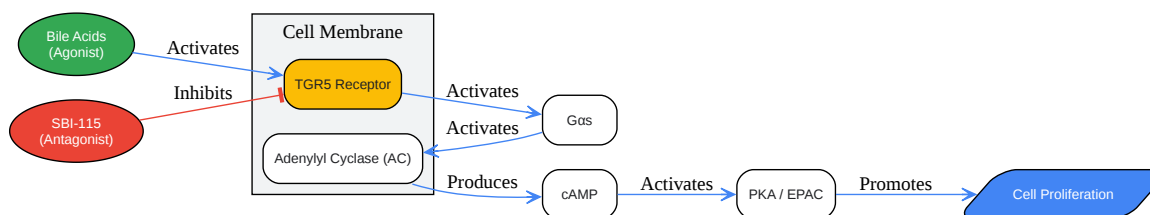
Troubleshooting Guide: **SBI-115** Dissolution Issues

Problem: My **SBI-115** is not fully dissolving in DMSO, or it precipitated out of solution.

This is a common issue often related to the quality of the DMSO used. Follow these troubleshooting steps to ensure successful dissolution.

Troubleshooting Workflow





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